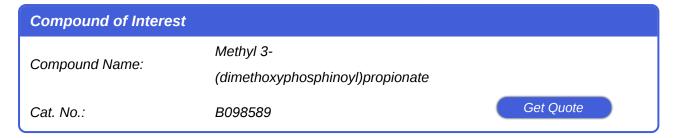


In-Depth Technical Guide to the Physical Properties of Methyl 3- (dimethoxyphosphinoyl)propionate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Methyl 3-(dimethoxyphosphinoyl)propionate** (CAS No. 18733-15-8). The information is presented to be a valuable resource for researchers and professionals involved in chemistry and drug development.

Core Physical Properties

Methyl 3-(dimethoxyphosphinoyl)propionate, also known as Dimethyl [2-(methoxycarbonyl)ethyl]phosphonate, is a clear, colorless liquid. A summary of its key physical and chemical properties is provided below.



Property	Value	Source
Molecular Formula	C6H13O5P	INVALID-LINK
Molecular Weight	196.14 g/mol	INVALID-LINK,INVALID- LINK
CAS Number	18733-15-8	INVALID-LINK
Boiling Point	261.8°C at 760 mmHg137- 138°C at 10 Torr102-103°C at 1 Torr	INVALID-LINK[1], INVALID-LINK[2],INVALID- LINK[3]
Density	1.167 g/cm³1.21 g/cm³ at 20°C1.2170 g/cm³	INVALID-LINK[1], INVALID-LINK[3],INVALID- LINK[2]
Refractive Index	1.4390 at 20°C (589.3 nm)	INVALID-LINK[4], INVALID-LINK[2]
Flash Point	126.1°C	INVALID-LINK[1]
Physical Form	Liquid	INVALID-LINK[5], INVALID-LINK[2]
Color	Clear colorless	INVALID-LINK[2]
Storage Temperature	Room Temperature, Sealed in dry	INVALID-LINK[5]

Experimental Protocols

A prevalent method for the synthesis of phosphonates such as **Methyl 3- (dimethoxyphosphinoyl)propionate** is the Michaelis-Arbuzov reaction.[3][4][6][7] This reaction involves the nucleophilic attack of a trialkyl phosphite on an alkyl halide, followed by the dealkylation of the resulting phosphonium salt.

While a specific, detailed experimental protocol for the synthesis of **Methyl 3- (dimethoxyphosphinoyl)propionate** was not found in the immediate search results, a general procedure based on the Michaelis-Arbuzov reaction would involve the reaction of dimethyl phosphite with methyl acrylate. The reaction is typically base-catalyzed.



Generalized Synthesis of **Methyl 3-(dimethoxyphosphinoyl)propionate** via Michaelis-Arbuzov type Reaction:

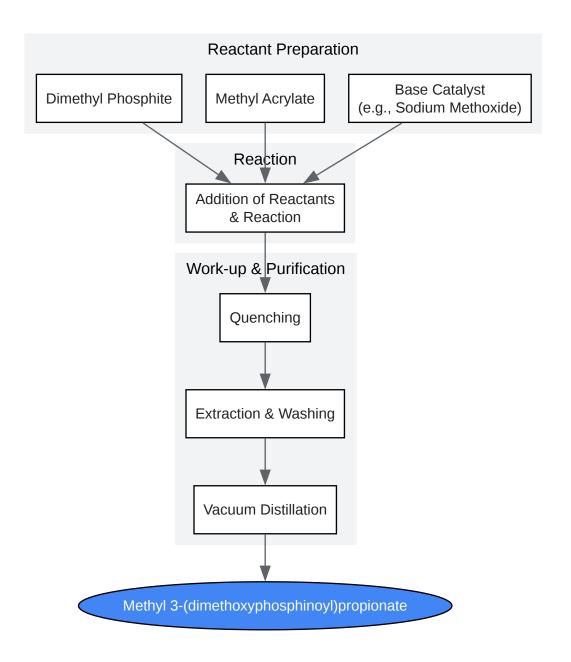
- Reactants:
 - Dimethyl phosphite
 - Methyl acrylate
 - Base catalyst (e.g., sodium methoxide)
- Procedure Outline:
 - A solution of the base catalyst in a suitable solvent (e.g., methanol) is prepared in a reaction vessel under an inert atmosphere.
 - Dimethyl phosphite is added to the catalyst solution.
 - Methyl acrylate is then added dropwise to the reaction mixture, often at a controlled temperature to manage the exothermic reaction.
 - After the addition is complete, the reaction mixture is stirred for a specified period at a set temperature to ensure the reaction goes to completion.
 - The reaction is then quenched, for example, by the addition of an acid to neutralize the catalyst.
 - The crude product is worked up, which may involve extraction and washing steps.
 - Finally, the product is purified, typically by vacuum distillation, to yield pure Methyl 3-(dimethoxyphosphinoyl)propionate.

It is crucial to note that the specific parameters such as reaction time, temperature, and purification methods would need to be optimized for this particular synthesis.

Visualizations



The synthesis of **Methyl 3-(dimethoxyphosphinoyl)propionate** can be visualized as a streamlined workflow.

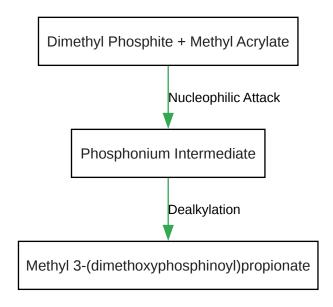


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Caption: Generalized workflow for the synthesis of **Methyl 3- (dimethoxyphosphinoyl)propionate**.

The underlying chemical transformation is the Michaelis-Arbuzov reaction.





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Caption: Key steps of the Michaelis-Arbuzov reaction for phosphonate synthesis.

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